

Understanding the molecular pathways activated by OSK-1

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Compound of Interest

Compound Name: OSK-1

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References

- 1. K⁺ channel types targeted by synthetic OSK1, a toxin from *Orthochirus scrobiculosus* scorpion venom - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. K⁺ channel types targeted by synthetic OSK1, a toxin from *Orthochirus scrobiculosus* scorpion venom - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Oskar Is Targeted for Degradation by the Sequential Action of Par-1, GSK-3, and the SCF-Slimb Ubiquitin Ligase - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Oxidative Stress-Induced Diseases via the ASK1 Signaling Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The ASK1-MAP kinase cascades in mammalian stress response - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Therapeutic targets in the ASK1-dependent stress signaling pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 7. SKN-1 links *C. elegans* mesendodermal specification to a conserved oxidative stress response - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Frontiers | Disrupting the SKN-1 homeostat: mechanistic insights and phenotypic outcomes [frontiersin.org]
- 9. SKN-1 isoform-c is essential for *C. elegans* development - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Reprogramming to recover youthful epigenetic information and restore vision - PMC [pmc.ncbi.nlm.nih.gov]

- 11. Reprogramming OSK genes combats age-related symptoms - ICJS - International Collegiate Journal of Science [icjs.us]
- 12. Kinase interaction analysis predicts actions of the WNK-OSR1/SPAK pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 13. WNK1-OSR1/SPAK KINASE CASCADE IS IMPORTANT FOR ANGIOGENESIS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. WNK1-OSR1/SPAK KINASE CASCADE IS IMPORTANT FOR ANGIOGENESIS - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Guanine nucleotide exchange factor OSG-1 confers functional aging via dysregulated Rho signaling in Caenorhabditis elegans neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Structural, Expression and Interaction Analysis of Rice SKP1-Like Genes - PMC [pmc.ncbi.nlm.nih.gov]
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